

# An In-depth Technical Guide to N-(3-Methoxyphenyl)acetamide

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## Compound of Interest

Compound Name: **N-(3-Methoxyphenyl)acetamide**

Cat. No.: **B186980**

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This guide provides a detailed overview of the core physicochemical properties of **N-(3-Methoxyphenyl)acetamide**, a compound of interest for researchers, scientists, and professionals in drug development.

## Core Physicochemical Data

The fundamental molecular properties of **N-(3-Methoxyphenyl)acetamide** are summarized below. These data are essential for a range of applications, from analytical chemistry to computational drug design.

| Parameter         | Value  | Reference   |
|-------------------|--|---|
| Molecular Formula | C <sub>9</sub> H <sub>11</sub> NO <sub>2</sub> | <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> |
| Molecular Weight  | 165.19 g/mol                                   | <a href="#">[1]</a> <a href="#">[3]</a>                     |
| Exact Mass        | 165.078978594 u                                | <a href="#">[1]</a>   |

## Chemical Structure

The molecular structure of **N-(3-Methoxyphenyl)acetamide** is a key determinant of its chemical behavior and biological activity. The following diagram illustrates the arrangement of atoms and bonds within the molecule.

Caption: Chemical structure of **N-(3-Methoxyphenyl)acetamide**.

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## References

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